

Choline Salicylate: A Technical Guide to its Crystalline Structure and Solid-State Properties

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Compound of Interest		
Compound Name:	Choline salicylate	
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Abstract

Choline salicylate, an active pharmaceutical ingredient known for its analgesic and antiinflammatory properties, exists as a crystalline solid at room temperature. Despite its long
history of use, detailed public information regarding its crystal structure and potential
polymorphism is notably scarce. This technical guide synthesizes the available scientific and
patent literature to provide a comprehensive overview of the solid-state characteristics of
choline salicylate. While single-crystal X-ray diffraction data remains elusive in the public
domain, this document details the known physicochemical properties, methods of preparation
for its crystalline form, and explores the current understanding of its solid-state behavior. The
absence of polymorphism studies is also highlighted, indicating a significant area for future
research in the solid-state chemistry of this compound.

Introduction

Choline salicylate is the salt formed from the organic cation choline and the salicylate anion. It is a non-steroidal anti-inflammatory drug (NSAID) that is utilized in various pharmaceutical formulations for its analgesic, anti-inflammatory, and antipyretic activities. The compound is described as a well-defined crystalline substance, yet a thorough characterization of its crystal structure is not readily available in peer-reviewed journals or crystallographic databases. Understanding the crystal structure and polymorphism of an active pharmaceutical ingredient is critical for drug development, as these solid-state properties can significantly influence its



stability, solubility, bioavailability, and manufacturability. This guide aims to consolidate the existing knowledge on the solid-state properties of **choline salicylate** and to identify the gaps in the current understanding.

Physicochemical Properties

Choline salicylate is consistently reported as a crystalline solid. Key physicochemical properties gathered from various sources are summarized in the table below.

Property	Value	References
Molecular Formula	C12H19NO4	[1]
Molecular Weight	241.28 g/mol	[1]
Melting Point	49.2–50.0 °C	[1]
Appearance	Crystalline solid	[2]
Solubility	Extremely soluble in water, alcohol, acetone, and glycerine. Insoluble in anhydrous ether, benzene, and petroleum ether.	[2]
Hygroscopicity	Hygroscopic	[2]
Stability	Discolors on exposure to light. Incompatible with strong acids, iron salts, and strong alkalies.	[2]

Table 1: Physicochemical Properties of Choline Salicylate

Crystal Structure

As of the latest literature review, a definitive single-crystal X-ray diffraction study providing detailed crystallographic data for **choline salicylate** (such as unit cell parameters, space group, and atomic coordinates) has not been publicly reported. The description of **choline salicylate** as a "well-defined crystalline compound" in early patents suggests that such a



characterization is feasible and may have been performed internally by pharmaceutical developers.[2]

A 2020 study investigated the liquid structure of **choline salicylate** using X-ray scattering and vibrational spectroscopy, providing insights into the ion pairing and hydrogen bonding in the molten state.[3] However, this study does not provide information on the long-range order present in the crystalline solid.

The lack of publicly available crystallographic data represents a significant knowledge gap. A definitive crystal structure determination would be invaluable for understanding the intermolecular interactions that govern the solid-state properties of **choline salicylate** and would serve as a foundation for any future studies on polymorphism.

Polymorphism

A thorough search of the scientific and patent literature did not reveal any studies on the polymorphism of **choline salicylate**. Polymorphism is the ability of a solid material to exist in more than one form or crystal structure. Different polymorphs of a drug can exhibit different physical properties, which can have a profound impact on its therapeutic efficacy and the stability of the drug product.

The absence of any reported polymorphs of **choline salicylate** could indicate several possibilities:

- The compound may be monomorphic under the conditions studied so far.
- Polymorphism screening has not been a focus of research for this compound.
- Any discoveries of polymorphs have not been disclosed in the public domain.

Given the importance of polymorphism in the pharmaceutical industry, a systematic polymorph screen of **choline salicylate** would be a valuable area of future research.

Experimental Protocols Synthesis and Crystallization of Choline Salicylate







The following protocol for the preparation of crystalline **choline salicylate** is based on the method described in the patent by Broh-Kahn et al. (1962).[2]

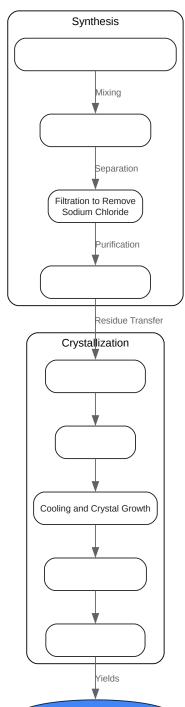
Materials:

- Choline chloride
- Sodium salicylate
- · Anhydrous methanol
- Anhydrous acetone
- Anhydrous ether

Procedure:

- Dissolve equimolar amounts of choline chloride and sodium salicylate in anhydrous methanol.
- Stir the mixture, which will result in the precipitation of sodium chloride.
- Filter the mixture to remove the precipitated sodium chloride.
- Evaporate the methanol from the filtrate under reduced pressure to obtain a residue.
- Dissolve the residue in anhydrous acetone.
- Slowly add anhydrous ether to the acetone solution until turbidity is observed.
- Allow the solution to stand, preferably at a reduced temperature, to induce crystallization.
- Collect the crystalline **choline salicylate** by filtration.
- Wash the crystals with anhydrous ether and dry under vacuum.





Synthesis and Crystallization of Choline Salicylate

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Caption: Workflow for the synthesis and crystallization of **choline salicylate**.



Conclusion and Future Outlook

Choline salicylate is a crystalline pharmaceutical compound with established therapeutic use. However, this technical guide reveals a significant lack of publicly available data on its detailed crystal structure and polymorphism. The provided synthesis and crystallization protocols offer a starting point for obtaining solid material for further study. Future research should prioritize the determination of the single-crystal structure of **choline salicylate**. A systematic polymorph screen is also warranted to fully characterize its solid-state landscape. Such studies would provide invaluable information for formulation development, ensuring the quality, stability, and efficacy of pharmaceutical products containing **choline salicylate**.

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